

Technical Guide: Structure Elucidation of 2-[(2-Fluorophenyl)amino]nicotinic Acid

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Compound of Interest

Compound Name: 2-[(2-Fluorophenyl)amino]nicotinic acid

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Abstract

This technical guide provides a comprehensive overview of the methodologies and data interpretation involved in the structure elucidation of **2-[(2-Fluorophenyl)amino]nicotinic acid**. Due to the limited availability of specific experimental data for this exact compound in public databases, this guide leverages data from structurally analogous compounds to present a predictive analysis. The principles and experimental protocols detailed herein are fundamental for the characterization of novel small molecules in drug discovery and development. This document outlines standard analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), and provides a plausible synthetic route.

Introduction

2-[(2-Fluorophenyl)amino]nicotinic acid is a heterocyclic compound incorporating a nicotinic acid scaffold and a 2-fluoroaniline moiety. Nicotinic acid, a form of vitamin B3, and its derivatives are of significant interest in medicinal chemistry due to their diverse biological activities. The introduction of a fluorophenylamino group can significantly modulate the physicochemical and pharmacological properties of the parent molecule. Accurate structure elucidation is a critical first step in the development of any new chemical entity. This guide provides a framework for achieving this through modern analytical techniques.

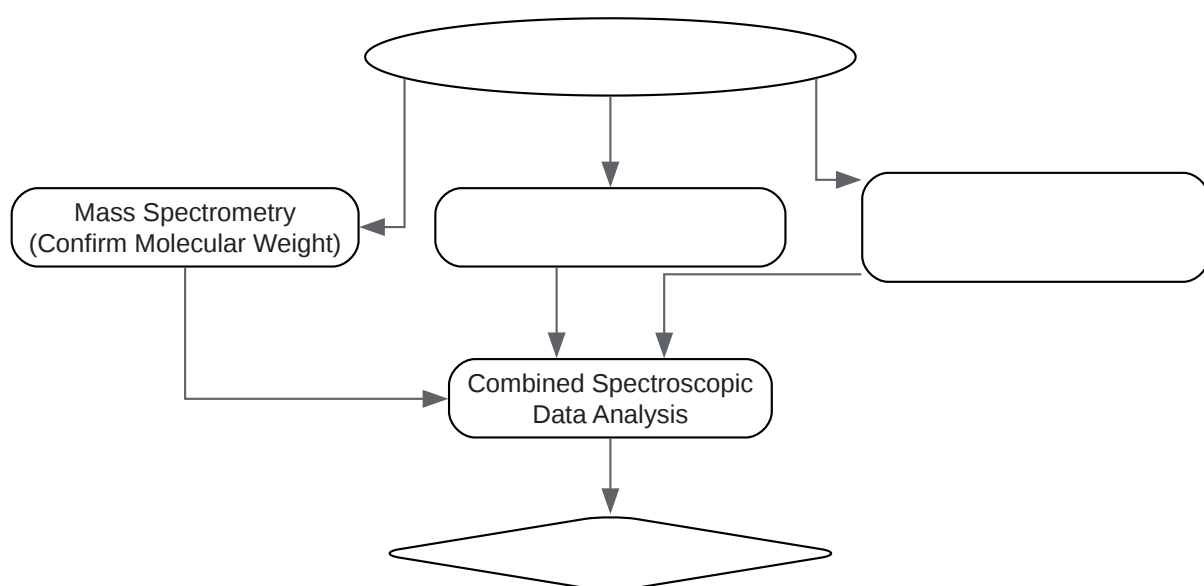
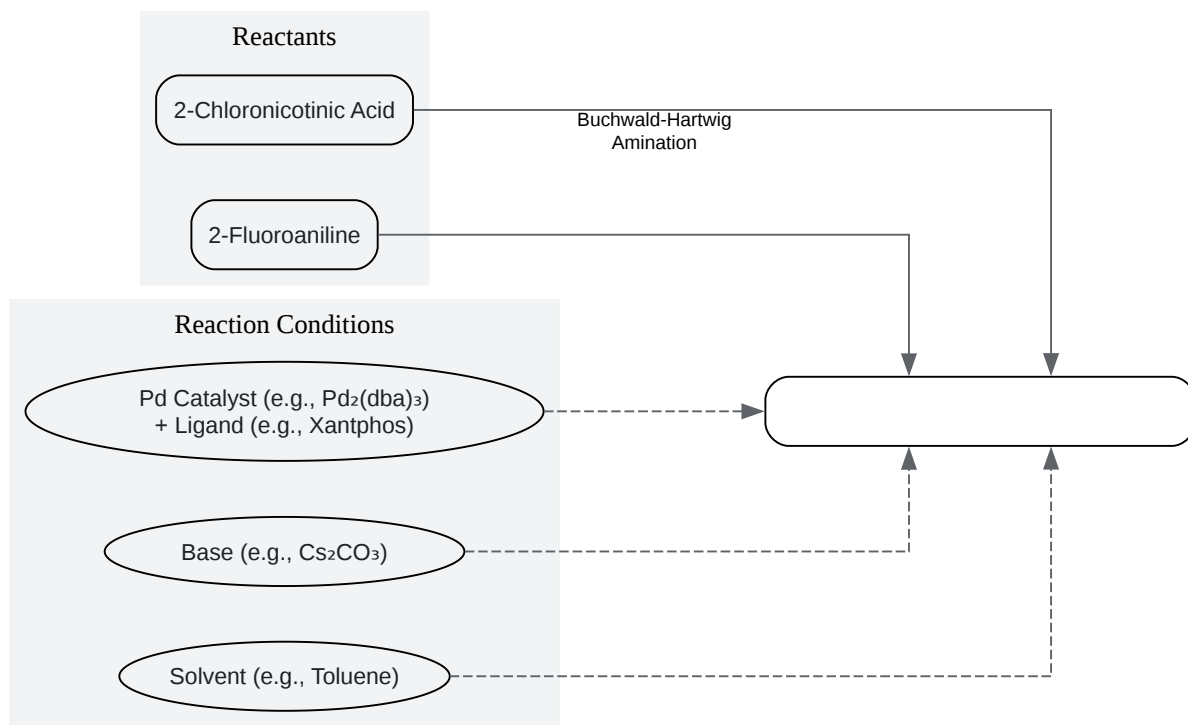
Predicted Chemical Structure

The chemical structure of **2-[(2-Fluorophenyl)amino]nicotinic acid** is presented below. The molecule consists of a pyridine ring carboxylated at the 3-position and substituted with a 2-fluorophenylamino group at the 2-position.

Molecular Formula: $C_{12}H_9FN_2O_2$ Molecular Weight: 232.21 g/mol IUPAC Name: 2-[(2-Fluorophenyl)amino]pyridine-3-carboxylic acid

Synthesis Pathway

A common and effective method for the synthesis of N-aryl-2-aminopyridines is the Buchwald-Hartwig amination. A plausible synthetic route for **2-[(2-Fluorophenyl)amino]nicotinic acid** would involve the palladium-catalyzed cross-coupling of 2-chloronicotinic acid with 2-fluoroaniline.



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